

# In Vitro Characterization of ZK756326 Dihydrochloride: A Technical Guide

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## Compound of Interest

Compound Name: ZK756326 dihydrochloride

Cat. No.: B2578722

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## Abstract

**ZK756326 dihydrochloride** is a potent and selective nonpeptide agonist of the CC chemokine receptor 8 (CCR8), a G protein-coupled receptor (GPCR) implicated in various immunological processes. This document provides a comprehensive in vitro characterization of ZK756326, summarizing its binding affinity, functional agonistic activity, and signaling pathways. Detailed experimental protocols for key assays are provided to enable replication and further investigation by the scientific community.

## Core Pharmacological Data

The in vitro activity of ZK756326 has been determined through a series of binding and functional assays. The compound acts as a full agonist at the human CCR8, eliciting downstream signaling events.

Parameter	Value	Description
IC50	1.8 $\mu$ M	Concentration of ZK756326 that inhibits 50% of the binding of the natural CCR8 ligand I-309 (CCL1).[1]
EC50	245 nM	Concentration of ZK756326 that produces 50% of the maximal response in a functional assay.[2]

## Selectivity Profile

The selectivity of ZK756326 for CCR8 was evaluated through binding competition assays against a panel of other G protein-coupled receptors.

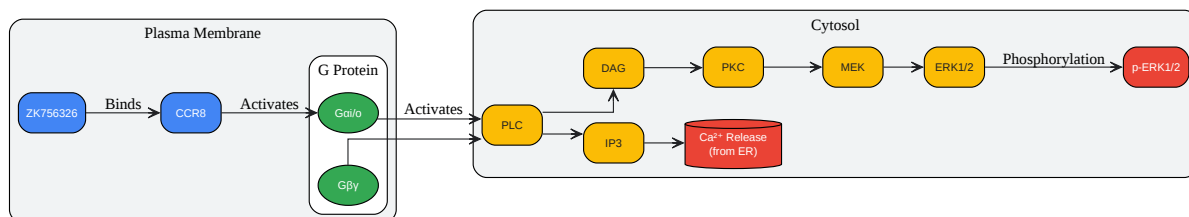
Receptor Family	Specific Receptors	Activity
Chemokine Receptors	CCR3, CXCR3, CXCR4, CCR5	No agonist activity demonstrated.[2]
Other GPCRs	26 other GPCRs	>28-fold specificity for CCR8 (IC50 values >50 $\mu$ M).
Serotonergic Receptors	5-HT1A, 5-HT2B, 5-HT2C, 5-HT5A, 5-HT6	Less selectivity observed with IC50 values of 5.4, 4.4, 34.8, 16, and 5.9 $\mu$ M, respectively.
Adrenergic Receptor	$\alpha$ 2A	Less selectivity observed with an IC50 value of <20 $\mu$ M.

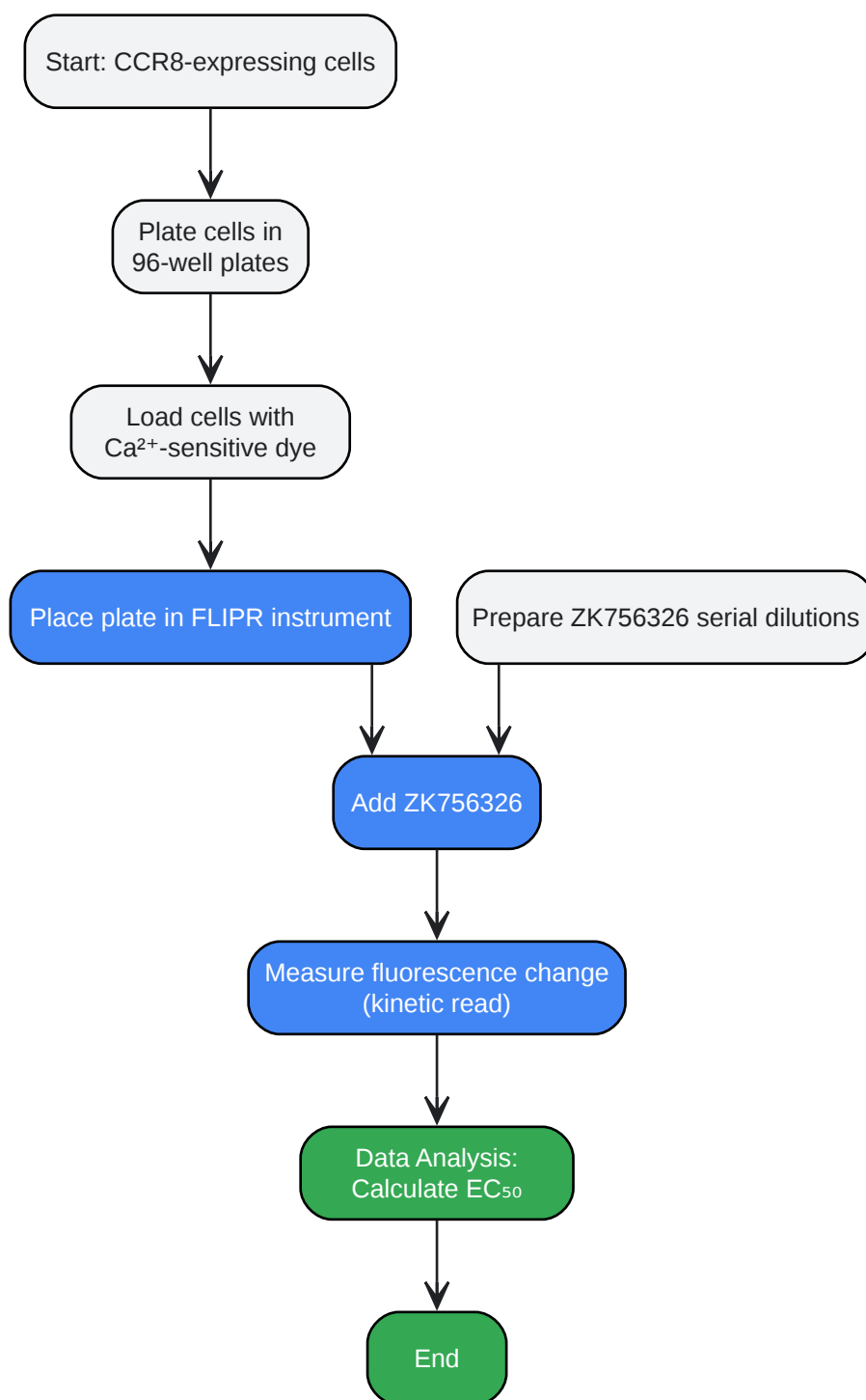
## Signaling Pathways and Experimental Workflows

### ZK756326-Mediated CCR8 Signaling Pathway

ZK756326, upon binding to CCR8, activates intracellular signaling cascades typical for Gi/o-coupled GPCRs. This includes the mobilization of intracellular calcium and the activation of the

mitogen-activated protein kinase (MAPK) pathway, specifically leading to the phosphorylation of ERK1/2.





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## References

- 1. Measuring agonist-induced ERK MAP kinase phosphorylation for G-protein-coupled receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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